

Application Note: Determination of Methacrifos Residues by Gas Chromatography

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Compound of Interest

Compound Name:	Methacrifos
Cat. No.:	B033344

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This application note provides a detailed methodology for the detection and quantification of **Methacrifos**, an organophosphorus pesticide, in various sample matrices using gas chromatography (GC). The described protocols are applicable for residue analysis in food safety and environmental monitoring. The primary methods detailed are Gas Chromatography coupled with Tandem Mass Spectrometry (GC-MS/MS) and Nitrogen-Phosphorus Detection (GC-NPD), offering high sensitivity and selectivity. Sample preparation is addressed using the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

Introduction

Methacrifos is an organophosphate insecticide and acaricide used to control a range of pests on various crops. Monitoring its residue levels in food commodities and environmental samples is crucial to ensure consumer safety and regulatory compliance. Gas chromatography is a powerful analytical technique for the separation and quantification of volatile and semi-volatile compounds like **Methacrifos**.^[1] This document outlines optimized GC methods for reliable and accurate determination of **Methacrifos**.

Experimental Protocols

Sample Preparation: QuEChERS Method

The QuEChERS method is a streamlined and effective approach for extracting pesticide residues from a variety of sample matrices.[\[2\]](#)

Materials:

- Homogenized sample (e.g., fruits, vegetables, soil)
- Acetonitrile (ACN)
- Magnesium sulfate ($MgSO_4$), anhydrous
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) - use with caution as it may lead to the loss of planar pesticides
- Centrifuge tubes (15 mL and 2 mL)
- Centrifuge

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salts (e.g., 4 g $MgSO_4$ and 1 g NaCl).
- Shake vigorously for 1 minute to ensure thorough mixing and extraction of the analyte.
- Centrifuge the tube at ≥ 4000 rpm for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL dSPE (dispersive solid-phase extraction) tube containing $MgSO_4$, PSA, and C18.

- Shake for 30 seconds to 1 minute.
- Centrifuge at high speed for 2-5 minutes.
- The resulting supernatant is ready for GC analysis. The extract can be filtered through a 0.22 μm filter prior to injection.

Gas Chromatography (GC) Analysis

Two common detector configurations for **Methacrifos** analysis are presented: Tandem Mass Spectrometry (MS/MS) for high selectivity and confirmatory analysis, and Nitrogen-Phosphorus Detection (NPD) for its high sensitivity towards phosphorus-containing compounds.[\[3\]](#)[\[4\]](#)

Instrumentation:

- Gas Chromatograph equipped with an appropriate detector (MS/MS or NPD).
- Autosampler for automated injections.

Chromatographic Conditions:

Parameter	GC-MS/MS Method	GC-NPD Method
Column	HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness[5][6]	Elite-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 μ m film thickness[7]
Injector	Splitless, 250 °C[5][6]	Splitless
Injection Volume	1-2 μ L[5][6]	1 μ L
Carrier Gas	Helium, constant flow of 1.2 mL/min[5][6]	Helium, constant flow of 2 mL/min[7]
Oven Program	Initial 150 °C, hold for 0 min, ramp at 30 °C/min to 280 °C, hold for 10 min[5][6]	Varies depending on specific application, a general program can be: Initial 100°C for 1 min, ramp at 20°C/min to 210°C, hold for 1 min, then ramp at 45°C/min to 300°C, hold for 1 min.[8]
Detector	MS/MS	NPD
Transfer Line Temp.	200 °C[5][6]	N/A
Ion Source Temp.	230 °C (typical)	N/A
NPD Bead Voltage	N/A	Optimized for maximum response

Data Presentation

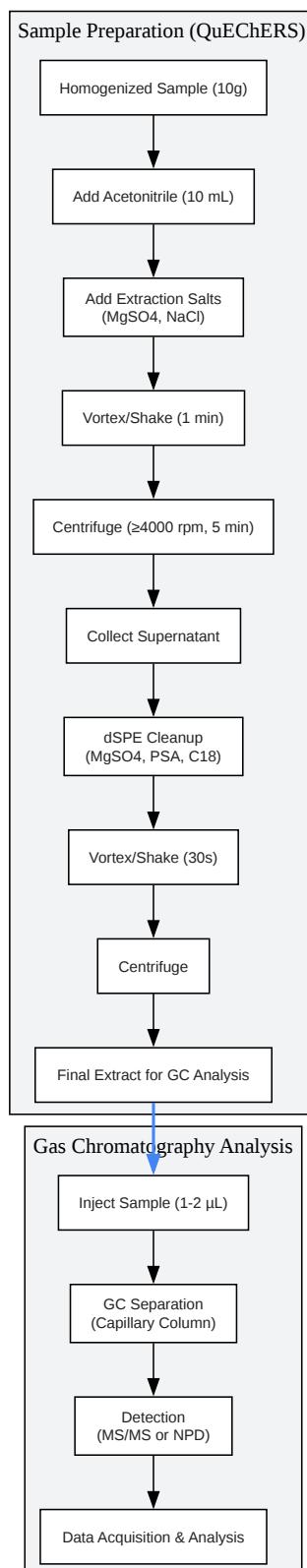
The following table summarizes the quantitative data for **Methacrifos** obtained from a GC-MS/MS analysis.

Analyte	Retention Time (min)	Recovery (%)
Methacrifos	3.3[5][6]	60.3[5][6]

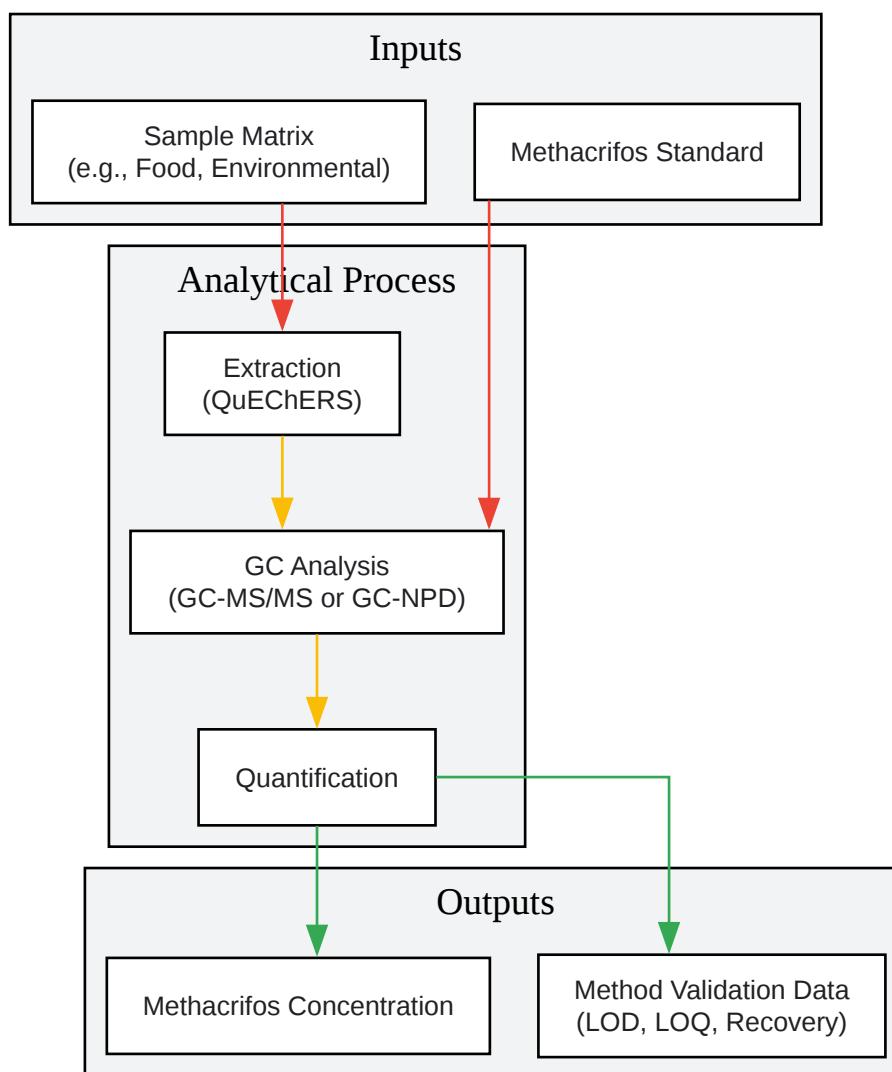
Note: Retention times and recovery rates can vary depending on the specific instrument, column condition, and sample matrix.

Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical flow of the experimental procedure for **Methacrifos** analysis.

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Caption: Experimental workflow for **Methacrifos** analysis.



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Caption: Logical relationship of the analytical process.

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